Lithium iodide crystal structure and lattice parameters

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Lithium iodide*
CAS No.:	*21752-61-4*
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An In-Depth Technical Guide to the Crystal Structure and Lattice Parameters of **Lithium Iodide**

Introduction

Lithium iodide (LiI) is an inorganic compound with significant applications in various scientific and industrial fields. It is notably used as an electrolyte in high-temperature batteries, including those for artificial pacemakers, due to the long cycle life it facilitates.[1] Additionally, LiI serves as a phosphor for neutron detection and is a component in the electrolyte of dye-sensitized solar cells.[1][2] In organic synthesis, it is employed to cleave C-O bonds.[1] A thorough understanding of its crystal structure and lattice parameters is fundamental to optimizing its performance in these applications and for the development of new materials. This guide provides a comprehensive overview of the crystallographic features of **lithium iodide**, intended for researchers, scientists, and professionals in drug development and materials science.

Crystallography of **Lithium Iodide**

The Dominant Rock Salt Structure

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Under ambient conditions, **lithium iodide** predominantly crystallizes in the rock salt (NaCl) structure.[1][3][4][5] This structure is a member of the face-centered cubic (FCC) lattice system.[5][6] The key crystallographic details are as follows:

- Crystal System: Cubic[3]
- Space Group: Fm-3m[3]
- Coordination Number: In the rock salt structure, each lithium cation (Li^+) is octahedrally coordinated by six iodide anions (I^-), and conversely, each iodide anion is surrounded by six lithium cations.[3][5] This results in a 6:6 coordination environment.

The stability of this structure is largely dictated by the relative sizes of the constituent ions. The small lithium cation can fit snugly within the octahedral holes of the close-packed iodide anion lattice.

Alternative Polymorphs

While the rock salt structure is the most common, **lithium iodide** can also exhibit other polymorphic forms:

- Wurtzite Structure: A hexagonal polymorph with the space group P6_3mc is also known to exist.[4][7] In this structure, both the lithium and iodide ions have a tetrahedral coordination (4:4).[7]
- Amorphous Form: An amorphous, non-crystalline form of **lithium iodide** has also been reported.[4]

Hydrated Forms

Lithium iodide is hygroscopic and can form various hydrates.[1] For instance, **lithium iodide** trihydrate ($LiI \cdot 3H_2O$) has a hexagonal crystal structure.[8] The presence of water molecules in the crystal lattice significantly alters the structural parameters.

Lattice Parameters of **Lithium Iodide**

The lattice parameters of a crystal are the dimensions of its unit cell. For the cubic rock salt structure of LiI, the primary parameter is the lattice constant 'a'. There is some variation in the

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reported values for this constant, which can be attributed to different experimental conditions (e.g., temperature) and whether the value is derived from theoretical calculations or experimental measurements.

Crystal Structure	Space Group	Lattice Parameters (Å)	Li-I Bond Length (Å)	Source
Rock Salt (Cubic)	Fm-3m	a = 4.261 (primitive cell)	3.01	[3]
Rock Salt (Cubic)	-	a = 3.00	-	[4]
Wurtzite (Hexagonal)	P6_3mc	a = 4.48, c = 1.62	2.79	[4][7]

It is important to note that the value of a = 4.261 Å from the Materials Project is a calculated parameter for the primitive cell.[3]

Factors Influencing Lattice Parameters

Several factors can influence the measured lattice parameters of **lithium iodide**:

- Temperature: As with most materials, thermal expansion will cause an increase in the lattice parameters with increasing temperature. One source specifies a lattice parameter of 3.00 Å at room temperature and 2.951 Å at 0K.[4]
- Pressure: The application of high pressure can induce phase transitions, leading to different crystal structures and lattice parameters.[9][10] For instance, many alkali halides exhibit a transition from the rock salt structure to the cesium chloride (CsCl) structure under high pressure.[11]
- Defects and Impurities: The presence of defects in the crystal lattice or the incorporation of impurity atoms can cause local distortions and changes in the average lattice parameters.

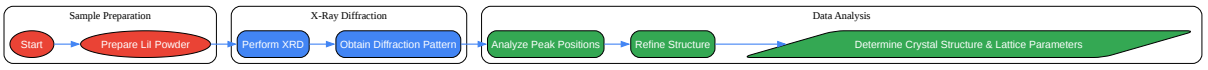
Experimental Determination of Crystal Structure

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X-ray diffraction (XRD) is the primary experimental technique used to determine the crystal structure and lattice parameters of crystalline materials like **lithium iodide**.[12][13][14][15][16] The process involves irradiating a crystalline sample with X-rays and measuring the angles and intensities of the diffracted beams.

Methodology for Powder X-Ray Diffraction

- Sample Preparation: A fine powder of the crystalline **lithium iodide** is prepared to ensure a random orientation of the crystallites.
- Data Collection: The powdered sample is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the sample, and the intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).
- Data Analysis: The resulting diffraction pattern, a plot of intensity versus 2θ, will show a series of peaks. The positions of these peaks are determined by the crystal structure and lattice parameters according to Bragg's Law (nλ = 2d sinθ).
- Structure Refinement: The experimental diffraction pattern is compared to calculated patterns for known crystal structures. Through a process of refinement, the crystal structure, space group, and precise lattice parameters that best fit the experimental data are determined.



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Caption: Workflow for determining the crystal structure of LiI using powder X-ray diffraction.

Phase Transitions and Polymorphism

As mentioned, **lithium iodide** can undergo phase transitions under the influence of external factors like pressure.[17][18][19] The transition from the rock salt structure to the more densely

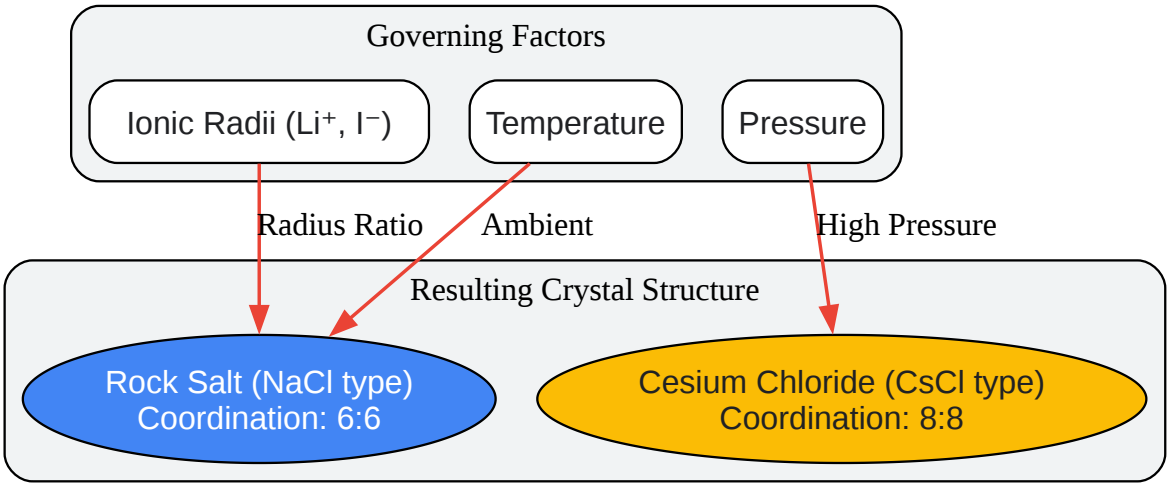
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packed cesium chloride (CsCl) structure is common for alkali halides. In the CsCl structure, the coordination number increases to 8:8.[20][21] The relative ionic radii of the cation and anion play a crucial role in determining which structure is more stable under a given set of conditions.

Theoretical Considerations and Computational Modeling

The stability of the rock salt structure for **lithium iodide** under ambient conditions can be understood from a simple ionic model. The radius ratio of the cation to the anion (r+/r-) is a key factor. For the rock salt structure to be stable, this ratio is generally expected to be between 0.414 and 0.732.

Computational methods, such as Density Functional Theory (DFT), are powerful tools for predicting the stable crystal structures and lattice parameters of materials. The calculated values from the Materials Project, for example, are derived from such first-principles calculations.[3] These theoretical approaches can also be used to investigate the effects of pressure and temperature on the crystal structure and to predict potential phase transitions.



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Caption: Factors influencing the stable crystal structure of **lithium iodide**.

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Conclusion

The crystal structure of **lithium iodide** is predominantly the rock salt (NaCl) type under standard conditions, characterized by a face-centered cubic lattice with a 6:6 ionic coordination. However, the existence of a hexagonal wurtzite polymorph and the potential for pressure-induced phase transitions highlight the rich structural chemistry of this compound. Accurate knowledge of the lattice parameters, which are influenced by temperature and pressure, is critical for both fundamental understanding and practical applications. The combination of experimental techniques like X-ray diffraction and theoretical modeling provides a comprehensive picture of the crystallographic properties of **lithium iodide**, paving the way for its continued use and the development of novel materials.

References

- Materials Project. (n.d.). mp-22899: LiI (cubic, Fm-3m, 225). Retrieved from [Link]
- Materials Project. (n.d.). mp-570935: LiI (hexagonal, P6_3mc, 186). Retrieved from [Link]
- University of Reading. (n.d.). **Lithium Iodide** Crystal: LiI Structure. Retrieved from [Link]
- Testbook. (n.d.). **Lithium Iodide** Formula: Know Structure, Properties and Uses. Retrieved from [Link]
- Hendricks, S. B. (1928). The crystal structure of **lithium iodide** trihydrate.
- GeeksforGeeks. (2023, December 19). **Lithium Iodide** Formula - Structure, Properties, Uses, Sample Questions. Retrieved from [Link]
- Wikipedia. (n.d.). **Lithium iodide**. Retrieved from [Link]
- Crylink. (n.d.). LiI-Crystal-Halide-Crylink. Retrieved from [Link]
- Wikipedia. (n.d.). Lithium. Retrieved from [Link]
- Han, M., et al. (2019). Proposed phase diagram of lithium over a wide pressure–temperature range. Physical Review B, 99(10), 104106.
- Crylink. (n.d.). LiI Crystal-Iodide Crystal-halide-crylink. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Lacour, Z., et al. (2025). Exploration of potential-limited protocols to prevent inefficiencies in Li-O2 batteries during charge.
- Sarthaks eConnect. (2020, January 23). Give reasons: (i) Coordination number of Be is 4, but that of Mg is six (ii) **Lithium iodide** is covalent but potassium iodide is ionic. Retrieved from [Link]
- National Institute of Standards and Technology. (n.d.). Experimental data for LiI (**Lithium Iodide**). Computational Chemistry Comparison and Benchmark Database. Retrieved from [Link]
- Wired Chemist. (n.d.). Lattice Energies (E_L) for Common Compounds. Retrieved from [Link]
- PubChem. (n.d.). **Lithium iodide**. Retrieved from [Link]
- ResearchGate. (n.d.). X-ray diffraction of LiI-Li3PS4. Retrieved from [Link]
- Green, S. P., et al. (2018). Molecular Lattice Fragment of LiI. Crystal Structure and ab Initio Calculations of [LiI(NEt3)]4. Inorganic Chemistry, 57(15), 9055-9060.
- ResearchGate. (n.d.). X-ray diffraction pattern of the LiI salt (b), pure poly(ethylene glycol) (c), PEG/PDLLA multiblock and their complex with different weight ratio of LiI salts (a) in diffraction range of 2θ = 2° to 80°. Retrieved from [Link]
- ResearchGate. (n.d.). High-pressure phase transition of cesium chloride and cesium bromide. Retrieved from [Link]
- Chemistry Stack Exchange. (2020, August 4). why does lithium fluoride have a higher lattice energy than **lithium iodide**?. Retrieved from [Link]
- MOPAC. (n.d.). **lithium iodide**. Retrieved from [Link]
- Wikipedia. (n.d.). Category:Rock salt crystal structure. Retrieved from [Link]
- Hanfland, M., et al. (2000). New high-pressure phases of lithium.
- ResearchGate. (n.d.). Crystal structures of (a) rock-salt type and (b) zinc-blend type. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Zheng, J., & Sathyan, D. (2017). Investigation of Crystal Structures using X-Ray Diffraction. Boston University.
- Kraft, M. A., et al. (2017). Influence of Lattice Polarizability on the Ionic Conductivity in the Lithium Superionic Argyrodites Li6PS5X (X = Cl, Br, I). Journal of the American Chemical Society, 139(31), 10909-10918.
- Wikipedia. (n.d.). X-ray crystallography. Retrieved from [Link]
- Wikipedia. (n.d.). Caesium chloride. Retrieved from [Link]
- Chemistry LibreTexts. (2023, August 29). X-ray Crystallography. Retrieved from [Link]
- Li, Y., et al. (2021). Pressure-induced phase transition toward high symmetry in zero-strain Li2TiO3. Physical Chemistry Chemical Physics, 23(3), 1845-1851.
- Swain, D., & Seshadri, R. (2023). Temperature and pressure induced structural transitions of lead iodide perovskites.
- Chemistry LibreTexts. (2021, February 3). 6.11A: Structure - Rock Salt (NaCl). Retrieved from [Link]
- Wang, Y., et al. (2015). Pressure-induced phase transitions of lead iodide. RSC Advances, 5(82), 66956-66961.
- CK-12 Foundation. (n.d.). Describe the structure of CsCl ionic crystal type. Retrieved from [Link]
- University of Cambridge. (n.d.). The CsCl and NaCl structure. Cambridge Centre for Gallium Nitride. Retrieved from [Link]
- ChemistNATE. (2021, March 1). Lewis Structure of CsCl, caesium chloride [Video]. YouTube. Retrieved from [Link]
- LearnChemE. (2014, May 28). Rock Salt Structure [Video]. YouTube. Retrieved from [Link]
- Beloit College. (2015, April 25). Polyhedral Model Kit: NaCl Example. Retrieved from [Link]

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Sources

- 1. Lithium iodide - Wikipedia [en.wikipedia.org]
- 2. LiI-Crystal-Halide-Crylink [halide-crylink.com]
- 3. mp-22899: LiI (cubic, Fm-3m, 225) [legacy.materialsproject.org]
- 4. ucl.ac.uk [ucl.ac.uk]
- 5. testbook.com [testbook.com]
- 6. Lithium Iodide Formula - Structure, Properties, Uses, Sample Questions - GeeksforGeeks [geeksforgeeks.org]
- 7. mp-570935: LiI (hexagonal, P6_3mc, 186) [legacy.materialsproject.org]
- 8. ajsonline.org [ajsonline.org]
- 9. researchgate.net [researchgate.net]
- 10. New high-pressure phases of lithium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Caesium chloride - Wikipedia [en.wikipedia.org]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. physics.bu.edu [physics.bu.edu]
- 15. X-ray crystallography - Wikipedia [en.wikipedia.org]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. Pressure-induced phase transition toward high symmetry in zero-strain Li2TiO3 - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 18. Temperature and pressure induced structural transitions of lead iodide perovskites - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 19. Pressure-induced phase transitions of lead iodide - RSC Advances (RSC Publishing) [pubs.rsc.org]

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- 20. ck12.org [ck12.org]
- 21. The CsCl and NaCl structure | Cambridge Centre for Gallium Nitride [gan.msm.cam.ac.uk]
- To cite this document: BenchChem. [Lithium iodide crystal structure and lattice parameters]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3421471/docs#lithium-iodide-crystal-structure-and-lattice-parameters]

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